

# Personal protective equipment for handling 1-Nitro-2-naphthol

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## Compound of Interest

Compound Name: 1-Nitro-2-naphthol

Cat. No.: B1581586

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## Essential Safety and Handling Guide for 1-Nitroso-2-naphthol

Important Note on Chemical Identity: The information provided pertains to 1-Nitroso-2-naphthol (CAS No. 131-91-9), as safety data sheets for "**1-Nitro-2-naphthol**" are not readily available. It is crucial to verify the exact chemical identity before handling.

This guide furnishes essential, immediate safety and logistical information for the handling of 1-Nitroso-2-naphthol in a laboratory setting. The following procedural guidance is intended for researchers, scientists, and drug development professionals to ensure safe operational and disposal practices.

## Hazard Identification and Personal Protective Equipment (PPE)

1-Nitroso-2-naphthol is considered a hazardous substance.<sup>[1][2]</sup> It is harmful if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation.<sup>[3][4]</sup> It is also very toxic to aquatic life.<sup>[5]</sup> Adherence to proper PPE protocols is mandatory.

Table 1: Recommended Personal Protective Equipment (PPE)

Protection Type	Specific Recommendations	Source
Eye/Face Protection	Chemical safety goggles or glasses.	[5][6]
Skin Protection	Protective gloves (e.g., nitrile rubber), lab coat, and appropriate protective clothing to prevent skin exposure.	[5][6]
Respiratory Protection	A NIOSH/MSHA-approved respirator is recommended, especially when engineering controls are not sufficient to control airborne dust. Use a dust mask type N95 (US) or equivalent.	[7]
Hand Protection	Protective gloves.	[6]

## Safe Handling and Storage

Proper handling and storage are critical to minimize exposure risks.

- **Engineering Controls:** Work in a well-ventilated area. Use process enclosures or local exhaust ventilation to control airborne levels.[5] Ensure that eyewash stations and safety showers are in close proximity to the workstation.[5]
- **Handling Procedures:** Avoid contact with skin, eyes, and clothing.[3][5] Do not breathe dust.[4] Wash hands thoroughly after handling.[2][5]
- **Storage Conditions:** Keep containers tightly closed in a dry, cool, and well-ventilated place.[2] [5] Store away from incompatible materials such as strong oxidizing agents and strong bases.[2][5]

## First Aid Measures

Immediate and appropriate first aid is crucial in the event of exposure.

Table 2: First Aid Procedures for 1-Nitroso-2-naphthol Exposure

Exposure Route	First Aid Procedure	Source
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[5][8] Remove contact lenses if present and easy to do.[5] Seek immediate medical attention.[9]	
Skin Contact	Immediately wash skin with plenty of soap and water.[10] Remove contaminated clothing and shoes.[8] If irritation persists, get medical attention. [10]	
Inhalation	Move the exposed person to fresh air at once.[10] If breathing is difficult, give oxygen.[8] If not breathing, give artificial respiration.[8] Seek medical attention.[10]	
Ingestion	Do NOT induce vomiting.[11] If the person is conscious, rinse their mouth with water.[5] Seek immediate medical attention. [10]	

## Spill and Disposal Plan

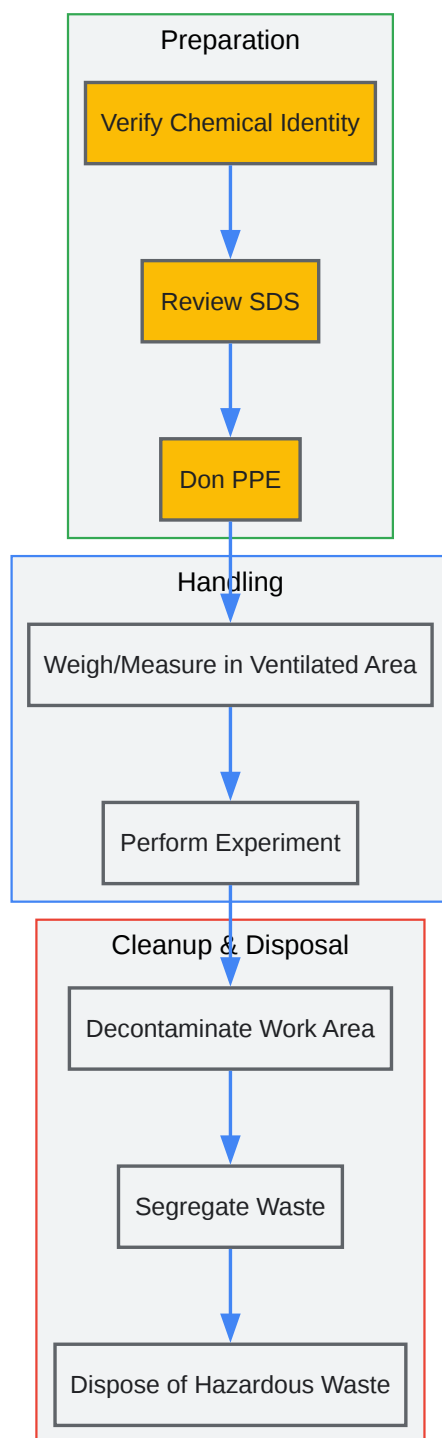
In the event of a spill, immediate and safe cleanup is necessary. Proper disposal of 1-Nitroso-2-naphthol is also required to prevent environmental contamination.

- Spill Cleanup:

- Evacuate unnecessary personnel from the area.[\[3\]](#)
- Wear appropriate personal protective equipment (see Table 1).[\[3\]](#)
- Avoid generating dust.[\[5\]](#)
- For small spills, sweep up the material and place it into a suitable container for disposal.[\[5\]](#)
- For large spills, prevent the material from entering drains or waterways.[\[1\]](#)
- Clean the spill area thoroughly with soap and water.
- Waste Disposal:
  - Dispose of 1-Nitroso-2-naphthol and any contaminated materials as hazardous waste in accordance with local, state, and federal regulations.[\[1\]](#)[\[5\]](#) Do not allow the material to enter drains or surface water.[\[9\]](#)

## Experimental Workflow for Handling 1-Nitroso-2-naphthol

The following diagram outlines the key steps for the safe handling of 1-Nitroso-2-naphthol in a laboratory setting.



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Caption: Workflow for Safe Handling of 1-Nitroso-2-naphthol.

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